

Application Notes and Protocols: Controlled Synthesis of Lithium Peroxide via Lithium Hydroperoxide Intermediate

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Compound of Interest		
Compound Name:	Lithium hydroperoxide	
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Introduction

Lithium peroxide (Li₂O₂) is a compound of significant interest due to its high theoretical specific capacity, making it a key material in the development of high-energy-density lithium-oxygen (Li-O₂) batteries. The controlled synthesis of Li₂O₂ with specific particle sizes and purity is crucial for optimizing the electrochemical performance of these batteries. One effective method for synthesizing Li₂O₂ is through the use of a **lithium hydroperoxide** (LiOOH) intermediate. This process involves the reaction of lithium hydroxide (LiOH) with hydrogen peroxide (H₂O₂), followed by the controlled conversion of the LiOOH intermediate to Li₂O₂. This document provides detailed application notes and experimental protocols for the controlled synthesis of lithium peroxide via this pathway.

Reaction Pathway and Mechanism

The synthesis of lithium peroxide from lithium hydroxide and hydrogen peroxide proceeds through a two-step mechanism involving the formation of a **lithium hydroperoxide** intermediate. The overall chemical transformation can be summarized as follows:

• Formation of **Lithium Hydroperoxide** (LiOOH): Lithium hydroxide reacts with hydrogen peroxide to form **lithium hydroperoxide** and water. LiOH + H₂O₂ → LiOOH + H₂O[1]



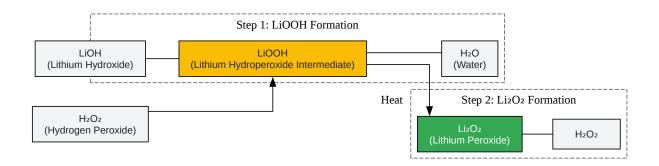




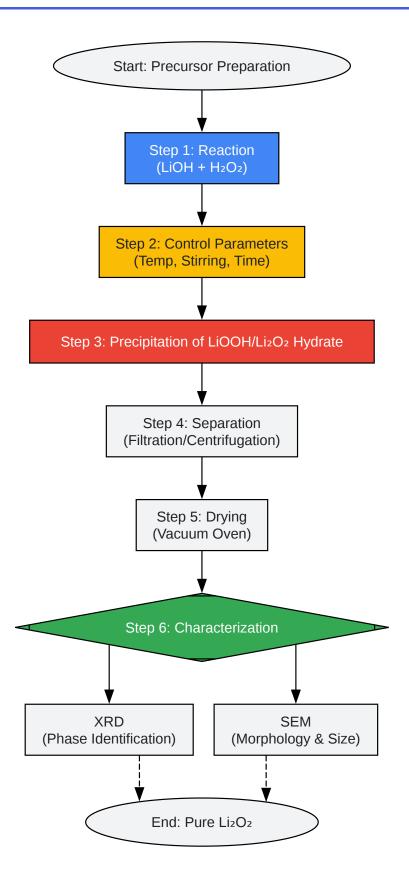
 Conversion to Lithium Peroxide (Li₂O₂): The LiOOH intermediate then undergoes dehydration or disproportionation to yield lithium peroxide. This step is often facilitated by heating. 2LiOOH → Li₂O₂ + H₂O₂[1]

In aqueous solutions, hydrated intermediates such as lithium peroxide monoperoxohydrate trihydrate ($Li_2O_2 \cdot H_2O_2 \cdot 3H_2O$) may also form.[1] The subsequent dehydration of this intermediate is a critical step to obtain the anhydrous Li_2O_2 salt.









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References

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